

# An In-depth Technical Guide to the Solubility of Acid Orange 74

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## Compound of Interest

Compound Name: Acid Orange 74

Cat. No.: B8235424

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This technical guide provides a comprehensive overview of the solubility of the monoazo dye, **Acid Orange 74** (C.I. 18745). While precise quantitative solubility data is not readily available in public literature, this document summarizes its known qualitative solubility in water and ethanol and furnishes a detailed experimental protocol for its quantitative determination.

## Introduction to Acid Orange 74

**Acid Orange 74** is a metallized acid dye, appearing as a dark brown powder.<sup>[1][2]</sup> It is utilized in the dyeing and direct printing of wool, silk, and polyamide fibers, as well as for coloring leather and anodized aluminum.<sup>[1][2][3]</sup> Its chemical structure and properties are summarized in the table below.

Property	Value
C.I. Name	Acid Orange 74
C.I. Number	18745
CAS Number	10127-27-2
Molecular Formula	C <sub>16</sub> H <sub>12</sub> N <sub>5</sub> NaO <sub>7</sub> S
Molecular Weight	441.35 g/mol
Appearance	Dark brown powder

## Qualitative Solubility of Acid Orange 74

**Acid Orange 74** is qualitatively described as soluble in water, producing an orange solution. It is also soluble in ethanol. Some sources indicate it is slightly soluble in soluble fiber elements.

Table 1: Qualitative Solubility of **Acid Orange 74**

Solvent	Solubility
Water	Soluble
Ethanol	Soluble

Note: Quantitative solubility data (e.g., in g/L or mol/L at specific temperatures) for **Acid Orange 74** in water and ethanol is not readily available in published scientific literature. The experimental protocol provided in the following section outlines a methodology to determine these values.

## Experimental Protocol for Quantitative Solubility Determination

The following protocol details a reliable method for determining the saturation solubility of **Acid Orange 74** in water and ethanol. This method is based on the principle of reaching equilibrium saturation followed by quantitative analysis of the dissolved dye.

### 3.1. Principle

An excess amount of **Acid Orange 74** is agitated in the solvent of interest (water or ethanol) at a constant temperature for a sufficient duration to achieve equilibrium. After reaching equilibrium, the undissolved solid is removed by filtration, and the concentration of the dissolved dye in the saturated solution is determined using a suitable analytical method, such as UV-Vis spectrophotometry or gravimetric analysis.

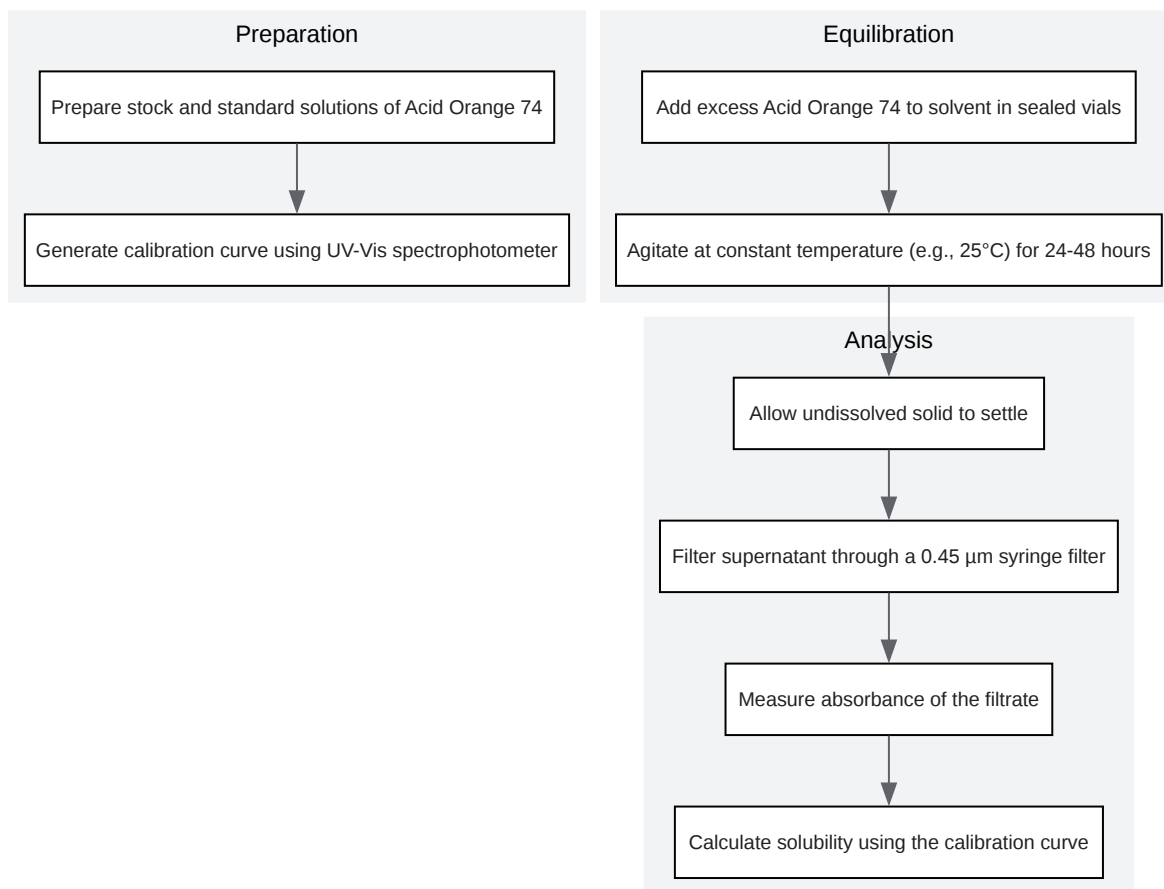
### 3.2. Materials and Apparatus

- **Acid Orange 74** (high purity)

- Deionized water
- Absolute ethanol
- Analytical balance ( $\pm 0.1$  mg)
- Thermostatic shaker bath or magnetic stirrer with temperature control
- Calibrated flasks
- Syringes and syringe filters (0.45  $\mu\text{m}$ )
- UV-Vis spectrophotometer and cuvettes
- Drying oven
- Desiccator

### 3.3. Experimental Workflow

## Workflow for Solubility Determination



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Caption: Experimental workflow for determining the solubility of **Acid Orange 74**.

### 3.4. Detailed Procedure

- Preparation of Standard Solutions and Calibration Curve:

- Prepare a stock solution of **Acid Orange 74** of a known concentration (e.g., 100 mg/L) in the desired solvent (water or ethanol).
- From the stock solution, prepare a series of standard solutions of decreasing concentrations through serial dilution.
- Measure the absorbance of each standard solution at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) for **Acid Orange 74**.
- Plot a calibration curve of absorbance versus concentration.
- Preparation of Saturated Solutions:
  - Add an excess amount of **Acid Orange 74** to several sealed vials.
  - Add a known volume of the solvent (water or ethanol) to each vial.
  - Place the vials in a thermostatic shaker and agitate at a constant temperature (e.g., 25 °C) for a predetermined time (e.g., 24 to 48 hours) to ensure equilibrium is reached.
- Sample Analysis:
  - After equilibration, allow the vials to stand undisturbed for a sufficient time to allow the undissolved solid to settle.
  - Carefully withdraw a sample of the supernatant using a syringe and immediately filter it through a 0.45  $\mu\text{m}$  syringe filter into a clean vial.
  - Dilute the filtered saturated solution with the solvent as necessary to bring the absorbance within the linear range of the calibration curve.
  - Measure the absorbance of the diluted solution using the UV-Vis spectrophotometer at the  $\lambda_{\text{max}}$ .
- Calculation of Solubility:
  - Using the equation from the calibration curve, determine the concentration of the diluted solution.

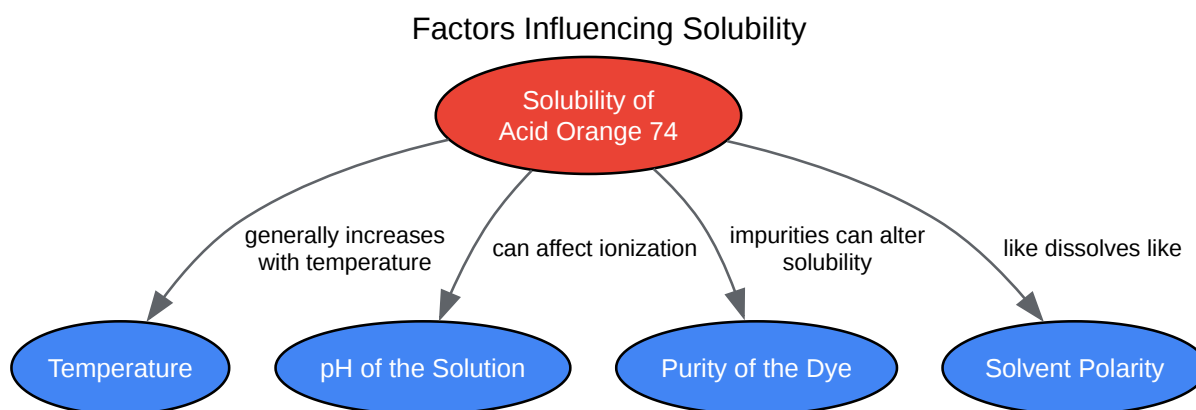
- Calculate the concentration of the original saturated solution by accounting for the dilution factor.
- The calculated concentration represents the solubility of **Acid Orange 74** in the solvent at the specified temperature.

### 3.5. Gravimetric Method (Alternative)

- Follow steps 2 and 3a-b from the procedure above.
- Accurately transfer a known volume of the filtered saturated solution to a pre-weighed, dry container.
- Evaporate the solvent completely in a drying oven at an appropriate temperature.
- Cool the container in a desiccator and weigh it.
- The difference in weight corresponds to the mass of the dissolved **Acid Orange 74**.
- Calculate the solubility in g/L.

## Factors Influencing Solubility

The solubility of **Acid Orange 74** can be influenced by several factors, which should be controlled during experimental determination.



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## References

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